

Lanasol yellow 4G CAS number and molecular weight

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Compound of Interest

Compound Name: *Lanasol yellow 4G*

Cat. No.: *B086986*

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Lanasol Yellow 4G: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Lanasol Yellow 4G, also known by its Colour Index name C.I. Reactive Yellow 39, is a reactive azo dye. Reactive dyes are characterized by their ability to form covalent bonds with the substrate, leading to high wash fastness. While its primary application is in the textile industry for dyeing protein fibers like wool and silk, its fluorescent properties and potential as a multifunctional dye have garnered interest in broader research applications. This technical guide provides a comprehensive overview of the chemical properties, experimental protocols, and potential applications of **Lanasol Yellow 4G**.

Core Chemical and Physical Properties

The fundamental properties of **Lanasol Yellow 4G** are summarized in the table below, providing a clear reference for researchers.

Property	Value
CAS Number	70247-70-0
Molecular Formula	C ₁₉ H ₁₂ BrCl ₂ N ₅ Na ₂ O ₈ S ₂
Molecular Weight	699.25 g/mol
Synonyms	C.I. Reactive Yellow 39, Lanazol Yellow 4G
Appearance	Yellow Powder

Experimental Protocols

The established use of **Lanazol Yellow 4G** is in the dyeing of textiles. The following protocol is a representative example for the application of C.I. Reactive Yellow 39 to wool or silk fibers.

Protocol: Acid Bath Dyeing of Wool/Silk with Lanazol Yellow 4G

Objective: To achieve a level and fast dyeing of protein fibers.

Materials:

- **Lanazol Yellow 4G** (C.I. Reactive Yellow 39)
- Wool or silk substrate
- Leveling agent (e.g., PW-BX)
- Acetic acid or other suitable acid for pH adjustment
- Liquid ammonia (for post-treatment if required)
- Dyeing vessel (e.g., beaker, dye bath)
- Heating and stirring apparatus
- pH meter

Procedure:

- Dye Bath Preparation:
 - Prepare an acid dye bath with a pH between 5 and 6.[\[1\]](#)
 - Add 1% of a leveling agent (e.g., PW-BX) to the dye bath.[\[1\]](#)
- Dyeing Process:
 - Introduce the wool or silk substrate into the dye bath.
 - Raise the temperature of the dye bath to 70-75 °C.[\[1\]](#)
 - Maintain this temperature for 15 to 60 minutes, with the exact time depending on the desired depth of shade.[\[1\]](#)
- Post-Treatment (for deep shades > 10%):
 - After the initial dyeing period, treat the dyed fabric with liquid ammonia.[\[1\]](#)
 - Adjust the pH of the treatment bath to 8.5.[\[1\]](#)
 - Maintain the temperature at 80 °C for 15 minutes.[\[1\]](#) This step helps to ensure good color fastness for deeper shades.[\[1\]](#)
- Rinsing and Drying:
 - Thoroughly rinse the dyed substrate to remove any unfixed dye.
 - Dry the substrate under appropriate conditions.

Applications in Research

While primarily an industrial dye, **Lanasol Yellow 4G** is described as a multifunctional dye with potential applications in biological research.[\[2\]](#)[\[3\]](#) It is suggested that it can be used to:

- Observe and analyze cell structures

- Track biomolecules
- Evaluate cell functions
- Distinguish between cell types
- Detect biomolecules
- Study tissue pathology
- Monitor microorganisms

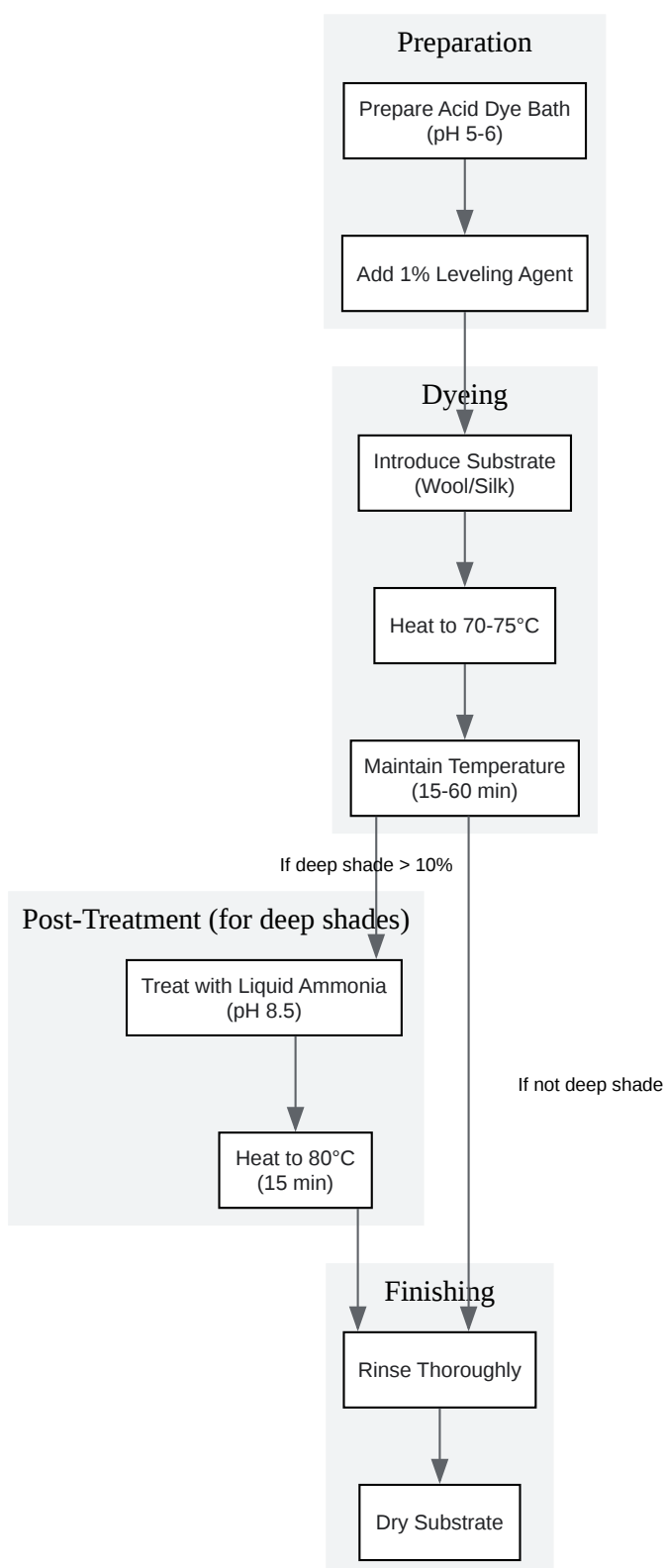
However, specific experimental protocols for these biological applications are not readily available in the public domain. Researchers interested in utilizing **Lanasol Yellow 4G** for such purposes would need to develop and validate their own protocols based on the specific requirements of their experimental systems.

Signaling Pathways

There is currently no publicly available information detailing the interaction of **Lanasol Yellow 4G** with specific biological signaling pathways. Its role in a biological context, if any, is yet to be elucidated by the scientific community.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the textile dyeing process using **Lanasol Yellow 4G**.



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Caption: Textile Dyeing Workflow with **Lanasol Yellow 4G**.

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References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
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